

# Essential Safety and Logistics for Handling **cis-1-Chloropropene**

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## Compound of Interest

Compound Name: **cis-1-Chloropropene**

Cat. No.: **B095951**

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This guide provides crucial safety and logistical information for the handling and disposal of **cis-1-Chloropropene**, tailored for laboratory and research professionals. Adherence to these procedures is vital for ensuring a safe working environment.

## Physical and Chemical Properties

**cis-1-Chloropropene** is a colorless liquid with a disagreeable odor.[\[1\]](#)[\[2\]](#) It is highly flammable and slightly soluble in water.[\[1\]](#)

Property	Value
Molecular Formula	C <sub>3</sub> H <sub>5</sub> Cl
Boiling Point	38°C (lit.) <a href="#">[1]</a>
Melting Point	-1°C (lit.) <a href="#">[1]</a>
Flash Point	67°C (lit.) <a href="#">[1]</a>
Density	0.921 g/cm <sup>3</sup> <a href="#">[1]</a>
Vapor Pressure	507 mm Hg at 25°C <a href="#">[1]</a>

## Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **cis-1-Chloropropene** to determine the appropriate level of PPE. The following are minimum recommendations.

Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. A face shield may be necessary for splash hazards.
Skin Protection	Chemical-resistant gloves (inspect before use), fire/flame resistant and impervious clothing, and a lab coat. <a href="#">[1]</a>
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used. For firefighting, a self-contained breathing apparatus (SCBA) is necessary. <a href="#">[1]</a> <a href="#">[2]</a>

## Operational Plan: Handling and Storage

### Handling:

- Handle in a well-ventilated place, such as a chemical fume hood.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid inhalation of vapor or mist.[\[3\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.
- Use non-sparking tools and explosion-proof equipment.[\[1\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.[\[1\]](#)

### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[[1](#)]
- Keep cool.
- Store away from incompatible materials and foodstuff containers.[[1](#)]

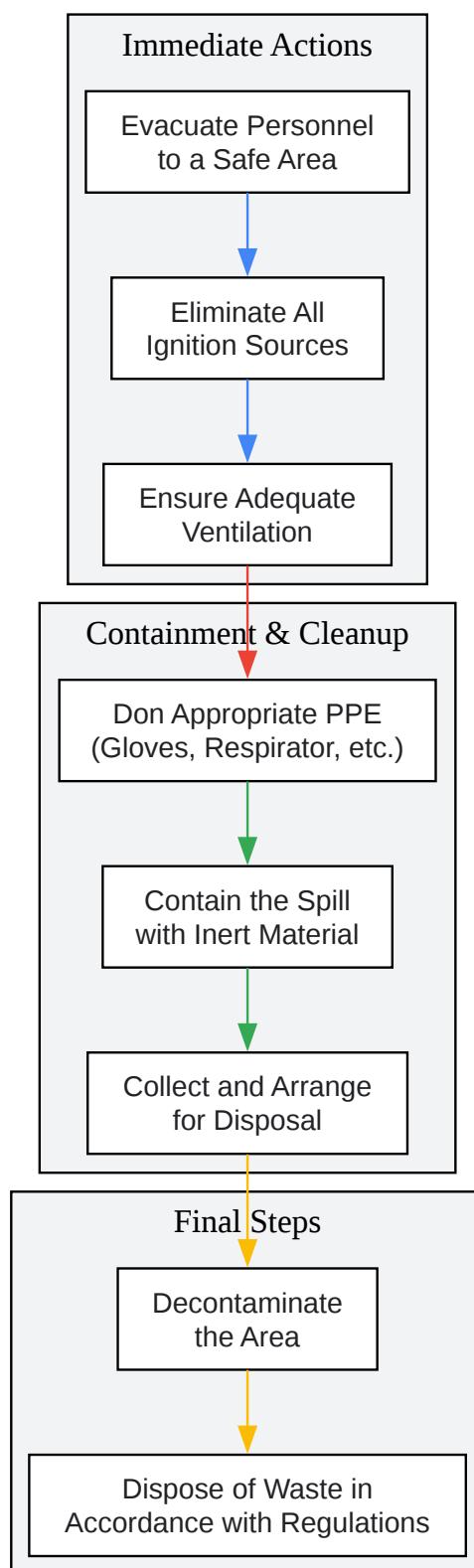
## Disposal Plan

All waste disposal must be conducted in accordance with local, state, and federal regulations.

- **cis-1-Chloropropene** waste should be collected in a suitable, closed container and labeled as hazardous waste.[[1](#)]
- Disposal should be carried out by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[[1](#)]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[[1](#)]
- Do not let the chemical enter drains.[[1](#)]

## Emergency Procedures: Spill Response Workflow

The following diagram outlines the procedural workflow for responding to a **cis-1-Chloropropene** spill.



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Caption: Workflow for **cis-1-Chloropropene** Spill Response.

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